

Technical Support Center: Modification of Mastoparan-7

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Compound of Interest

Compound Name: Mastoparan-7

Cat. No.: B15197182

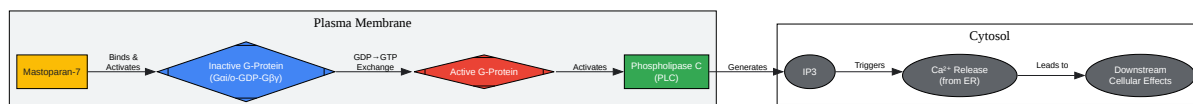
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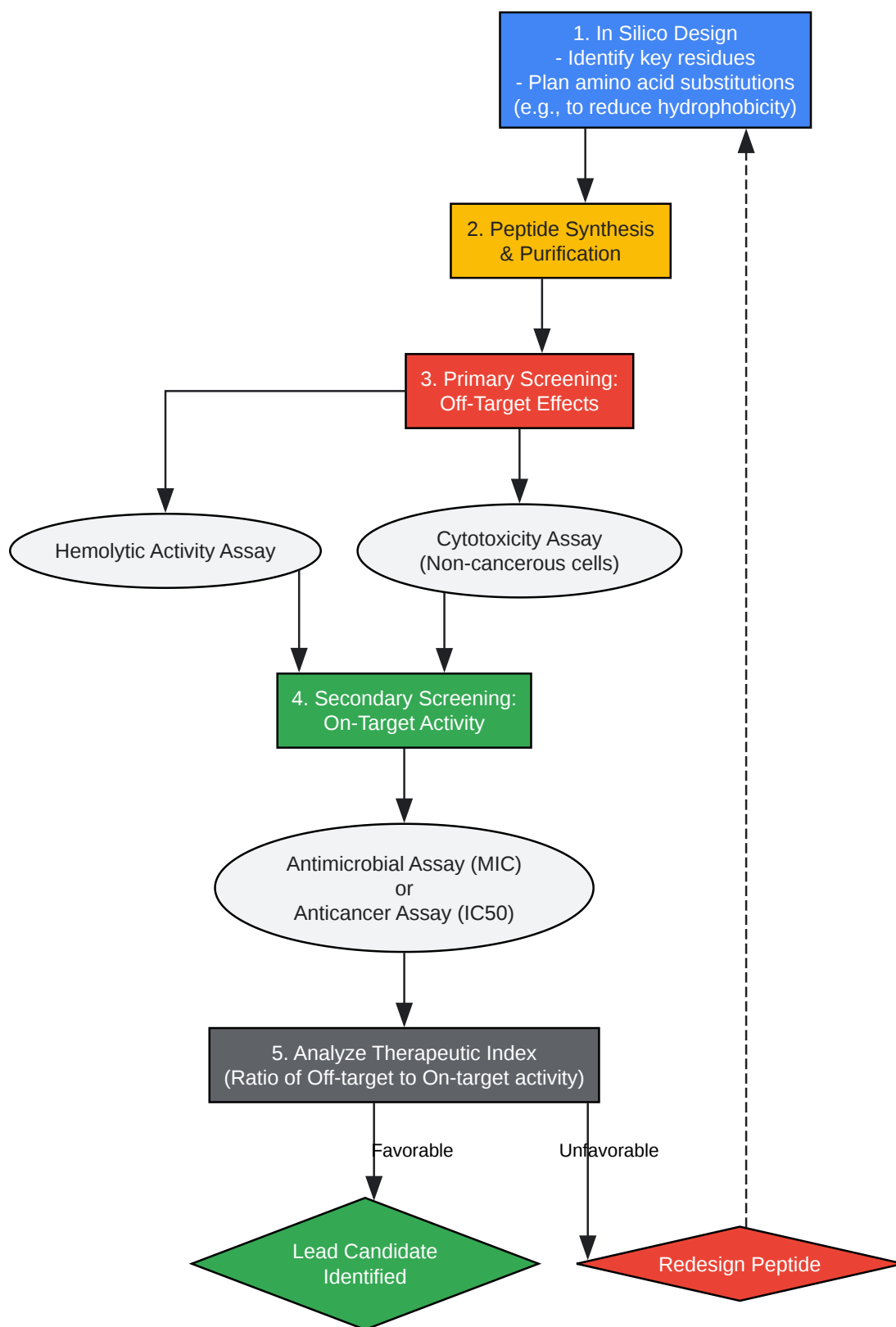
This guide provides troubleshooting advice and frequently asked questions for researchers working on the modification of **Mastoparan-7** (Mas-7) to minimize off-target effects while preserving its therapeutic potential.

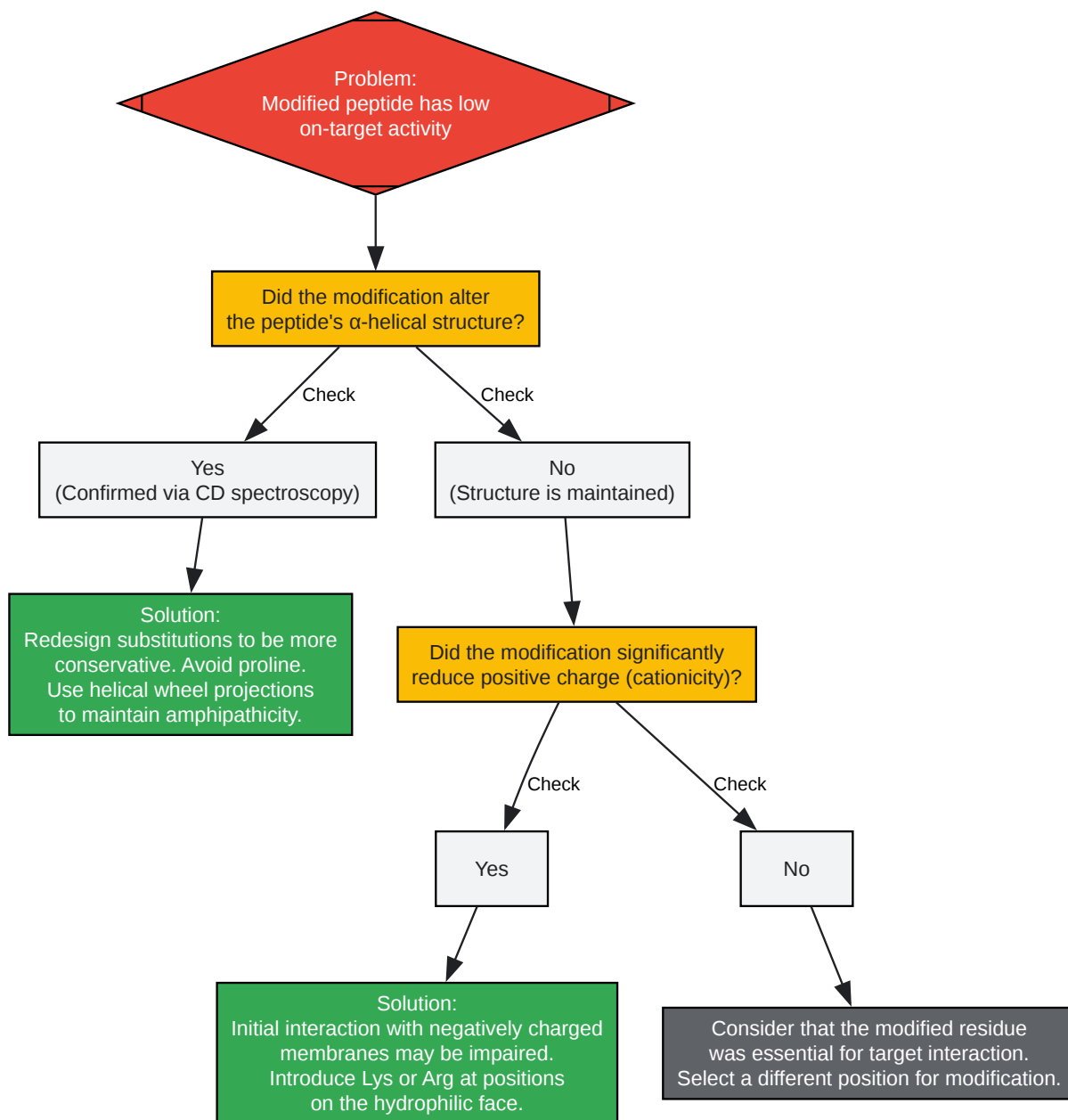
Frequently Asked Questions (FAQs)

Q1: What is Mastoparan-7 and what is its primary mechanism of action?

Mastoparan-7 (Mas-7) is a 14-amino acid peptide toxin isolated from wasp venom.[1] It is known for a variety of biological activities, including antimicrobial, anticancer, and antiviral properties.[2][3][4] The primary mechanism of action for Mas-7 involves the direct activation of heterotrimeric G-proteins, specifically the G α i and G α o subunits.[1][5] It mimics the function of an activated G-protein-coupled receptor (GPCR), stimulating the exchange of GDP for GTP on the G α subunit.[1] This activation leads to the dissociation of the G α and G β γ subunits, which then modulate downstream effectors like phospholipase C (PLC), resulting in an increase in intracellular calcium levels.[1][5]







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